

In-Depth Technical Guide: Isopropyl 2-Methoxyacetate Safety Data

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Compound of Interest

Compound Name: *Isopropyl 2-methoxyacetate*

Cat. No.: *B189238*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **Isopropyl 2-methoxyacetate** (CAS No. 17640-21-0), also known as propan-2-yl 2-methoxyacetate. The information is compiled from various safety data sheets and chemical databases to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Isopropyl 2-methoxyacetate** is presented below. This data is essential for understanding the substance's behavior under various experimental and storage conditions.

Property	Value	Source(s)
Molecular Formula	C6H12O3	[1] [2] [3] [4]
Molecular Weight	132.16 g/mol	[1] [3]
Appearance	Colorless to pale yellow liquid	[3]
Density	0.95 - 0.959 g/cm ³	[1] [2]
Boiling Point	160°C at 760 mmHg	[2]
Flash Point	49.9°C	[2]
Vapor Pressure	2.44 mmHg at 25°C	[2]
Refractive Index	1.39 - 1.398	[1] [2]
Solubility	Soluble in organic solvents; low solubility in water.	[3]
Purity	Typically available in purities of 95% to 98%.	[1] [5]

Hazard Identification and Classification

Isopropyl 2-methoxyacetate is classified as a hazardous substance. The following table summarizes its hazard classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour.[1][6]
Skin irritation	2	H315: Causes skin irritation.[1][6]
Serious eye irritation	2A	H319: Causes serious eye irritation.[1][6]
Specific target organ toxicity – single exposure (respiratory tract irritation)	3	H335: May cause respiratory irritation.[1][6]

GHS Pictograms:

- GHS02 (Flame): Indicates a fire hazard.
- GHS07 (Exclamation Mark): Indicates that it may cause irritation (skin and eye), skin sensitization, respiratory irritation, or is harmful if swallowed.

Signal Word: Warning[1][6]

Toxicological Information

Detailed quantitative toxicological data, such as LD50 and LC50 values for **Isopropyl 2-methoxyacetate**, are not readily available in the public domain. However, the hazard classification indicates potential for adverse health effects upon exposure.

Routes of Exposure: Inhalation, eye contact, skin contact, and ingestion.[1]

Symptoms of Exposure:

- Skin Contact: May cause inflammation characterized by itching, scaling, reddening, blistering, pain, or dryness.[1]
- Eye Contact: May result in redness, pain, or severe eye damage.[1]

- Inhalation: May cause irritation of the lungs and respiratory system.^[1]
- Ingestion: While specific data is unavailable, ingestion of similar compounds can cause irritation of the mouth, throat, and digestive tract, as well as central nervous system depression.

Experimental Protocols

While specific experimental reports for **Isopropyl 2-methoxyacetate** were not found, this section outlines the detailed methodologies for key experiments that are typically conducted to determine the hazard classifications.

Skin Irritation Test (Based on OECD Guideline 439)

This in vitro test determines the potential of a substance to cause skin irritation. It utilizes a reconstructed human epidermis model.

Methodology:

- Tissue Preparation: Reconstructed human epidermis tissues are conditioned in a maintenance medium.
- Test Substance Application: The test substance is applied topically to the surface of the tissues. A positive control (e.g., Sodium Dodecyl Sulphate) and a negative control (e.g., Phosphate Buffered Saline) are run in parallel.
- Exposure and Incubation: The tissues are exposed to the substance for a defined period (e.g., 15-60 minutes) and then rinsed. This is followed by a post-incubation period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Viability Assessment (MTT Assay):
 - Tissues are incubated with MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution.
 - Viable cells metabolize the MTT into a blue formazan salt.
 - The formazan is extracted using a solvent (e.g., isopropanol).

- The optical density of the extract is measured using a spectrophotometer.
- Data Interpretation: The viability of the treated tissues is expressed as a percentage relative to the negative control. A substance is classified as an irritant if the mean tissue viability is below a certain threshold (e.g., $\leq 50\%$).

Eye Irritation Test (Based on OECD Guideline 492)

This in vitro test assesses the potential of a substance to cause serious eye damage or eye irritation using a reconstructed human cornea-like epithelium model.

Methodology:

- Tissue Preparation: Reconstructed human cornea-like epithelial tissues are pre-incubated in a maintenance medium.
- Test Substance Application: The liquid test substance (or a solution/suspension for solids) is applied to the epithelial surface. Positive and negative controls are used concurrently.
- Exposure and Rinsing: Tissues are exposed for a specified duration (e.g., 30 minutes for liquids), after which the test substance is thoroughly rinsed off.
- Post-Incubation: Tissues are transferred to fresh medium and incubated for a post-exposure period to allow for the expression of cellular damage.
- Viability Assessment (MTT Assay): Similar to the skin irritation test, cell viability is determined by measuring the reduction of MTT to formazan.
- Data Interpretation: A substance is identified as an eye irritant if the mean tissue viability falls below a defined threshold (e.g., $\leq 60\%$).

Handling, Storage, and First Aid

Safe Handling and Storage

Aspect	Recommendation	Source(s)
Ventilation	Use only in a well-ventilated area.	[1]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, and eye/face protection.	[1]
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.	[7]
Ignition Sources	Keep away from heat, sparks, open flames, and other ignition sources. No smoking. Use non-sparking tools and take precautionary measures against static discharge.	[1][6]
Storage Conditions	Store in a tightly-closed container in a cool, dry, and well-ventilated place. Store locked up.	[1]

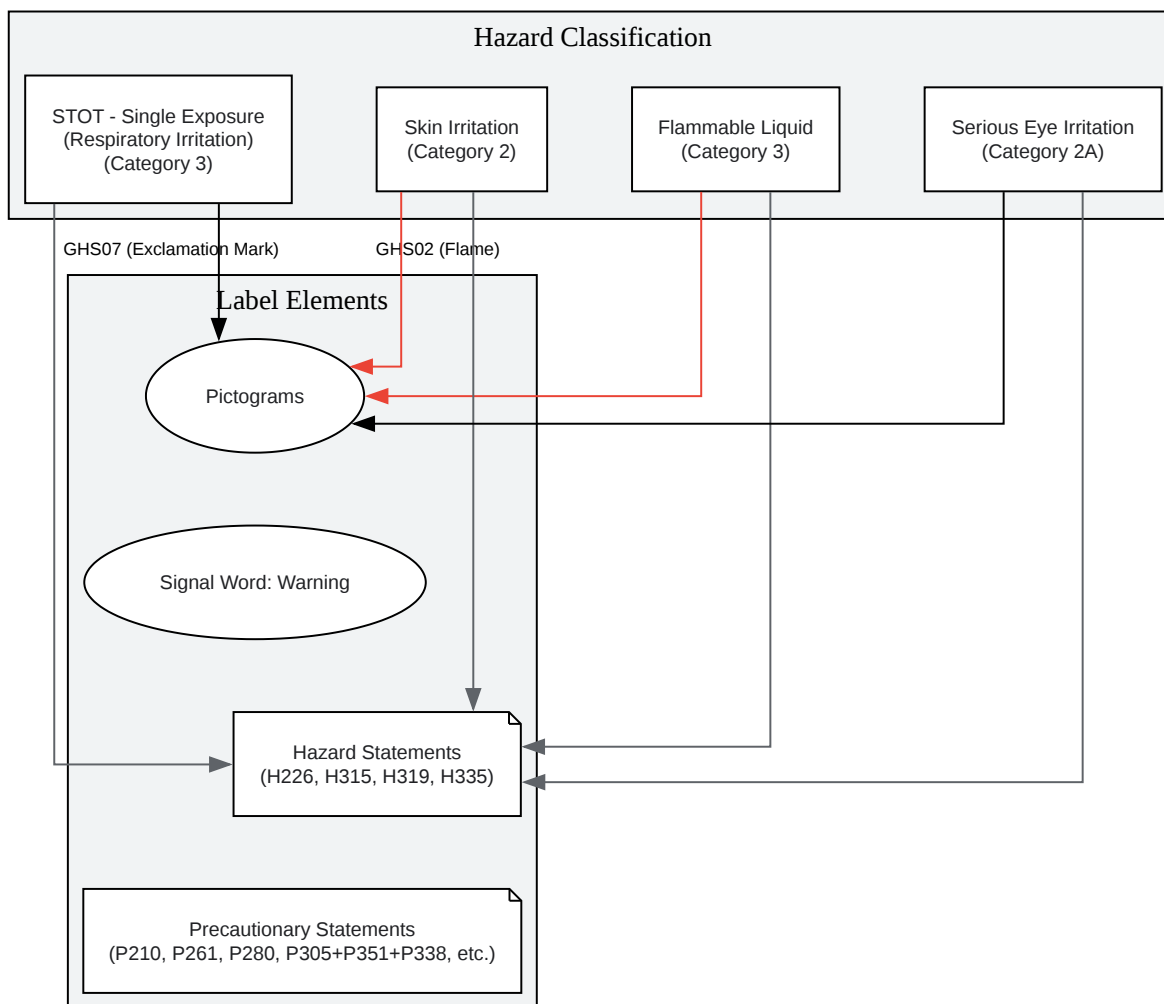
First Aid Measures

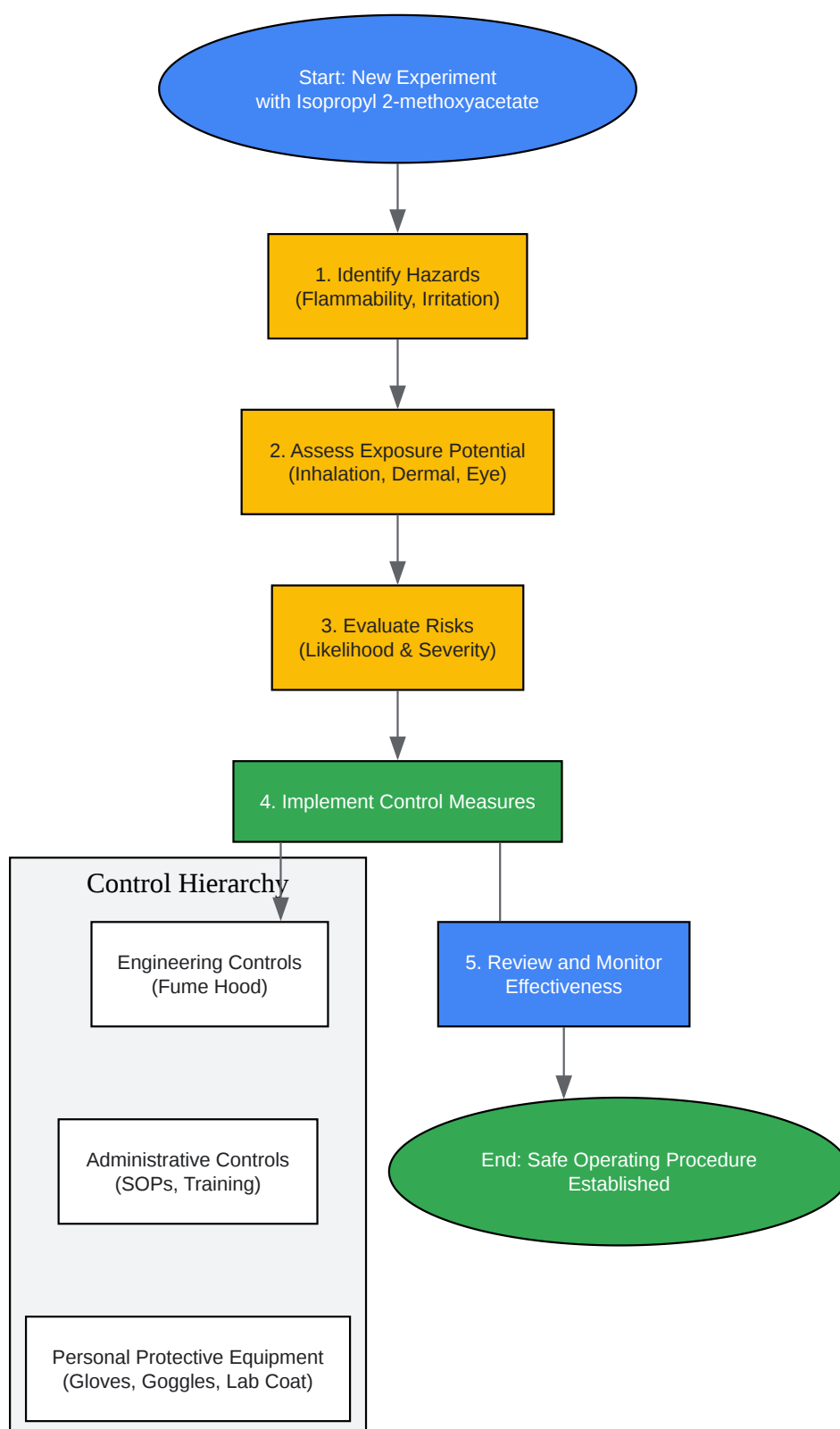
Exposure Route	First Aid Procedure	Source(s)
Inhalation	Remove person to fresh air and keep comfortable for breathing. If you feel unwell, get medical attention.	[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice/attention. Wash contaminated clothing before reuse.	[1][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical aid immediately.	[1]

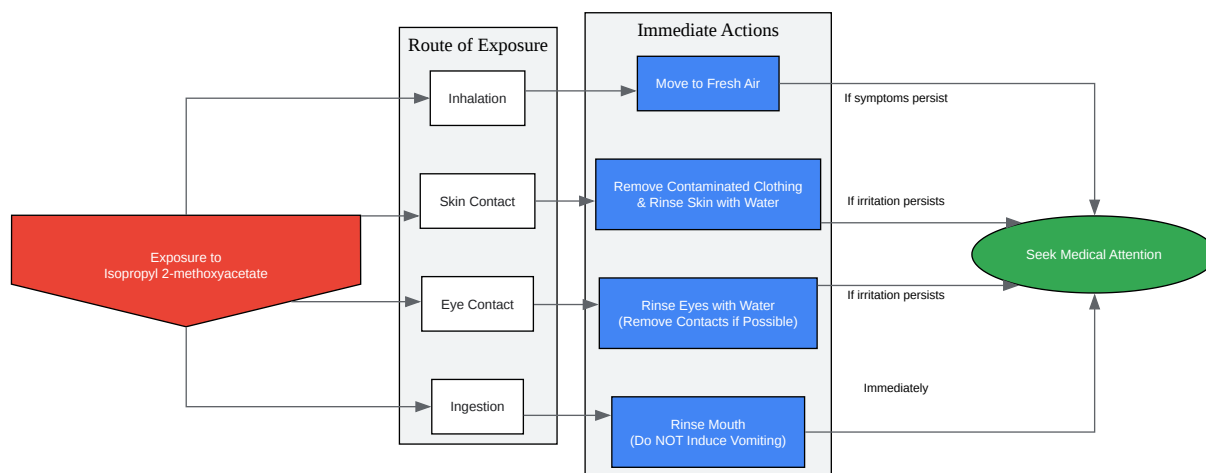
Visualizations

GHS Hazard Communication Workflow

The following diagram illustrates the logical workflow for communicating the hazards of **Isopropyl 2-methoxyacetate** according to the Globally Harmonized System.







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